

Introduction: Understanding the Profile of 1H,8H-Perfluorooctane

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 1H,8H-Perfluorooctane

CAS No.: 307-99-3

Cat. No.: B1586759

[Get Quote](#)

1H,8H-Perfluorooctane is a fluorinated hydrocarbon, a class of compounds noted for their unique physical properties and industrial applications. As with any chemical substance used in research and development, a thorough understanding of its hazard profile and safety requirements is not merely a regulatory formality but a cornerstone of responsible scientific practice. This guide provides an in-depth analysis of the safety data associated with **1H,8H-Perfluorooctane**, moving beyond a simple recitation of facts to offer a field-proven perspective on risk mitigation and safe handling protocols for researchers, scientists, and drug development professionals. The causality behind each recommendation is explored to empower laboratory personnel with the knowledge to work safely and effectively.

Section 1: Chemical Identification

Correctly identifying a chemical is the first critical step in assessing its risks. Ambiguity in nomenclature can lead to the misapplication of safety protocols.

Identifier	Data	Source
Chemical Name	1,1,1,2,2,3,3,4,5,5,6,6,7,7,8,8-Hexadecafluorooctane	PubChem[1]
Synonym(s)	1H,8H-Perfluorooctane	ChemicalBook[2]
CAS Number	307-99-3	ChemicalBook[2]
Molecular Formula	C ₈ H ₂ F ₁₆	PubChem[1]
Molecular Weight	402.08 g/mol	PubChem[1]
Chemical Structure	F ₃ C-(CF ₂) ₃ -CH ₂ -CH ₂ -(CF ₂) ₂ -CF ₃	Inferred from name

Section 2: Hazard Identification and GHS Classification

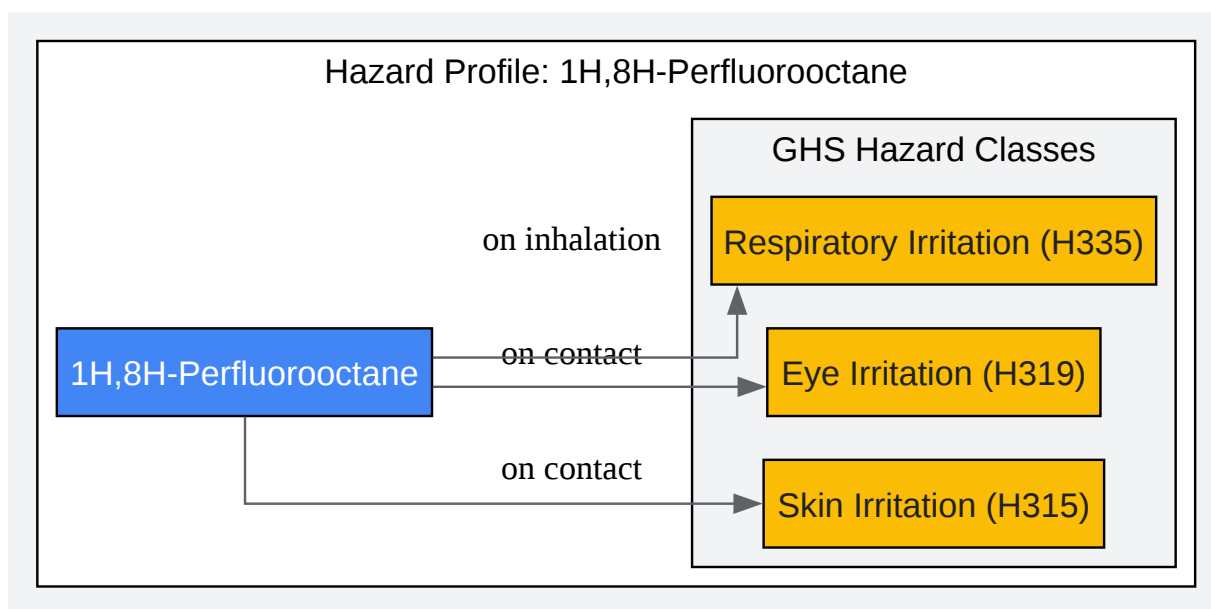
The Globally Harmonized System (GHS) provides a universal framework for classifying chemical hazards. According to data submitted to the European Chemicals Agency (ECHA), **1H,8H-Perfluorooctane** presents moderate but significant hazards that demand careful management.[1]

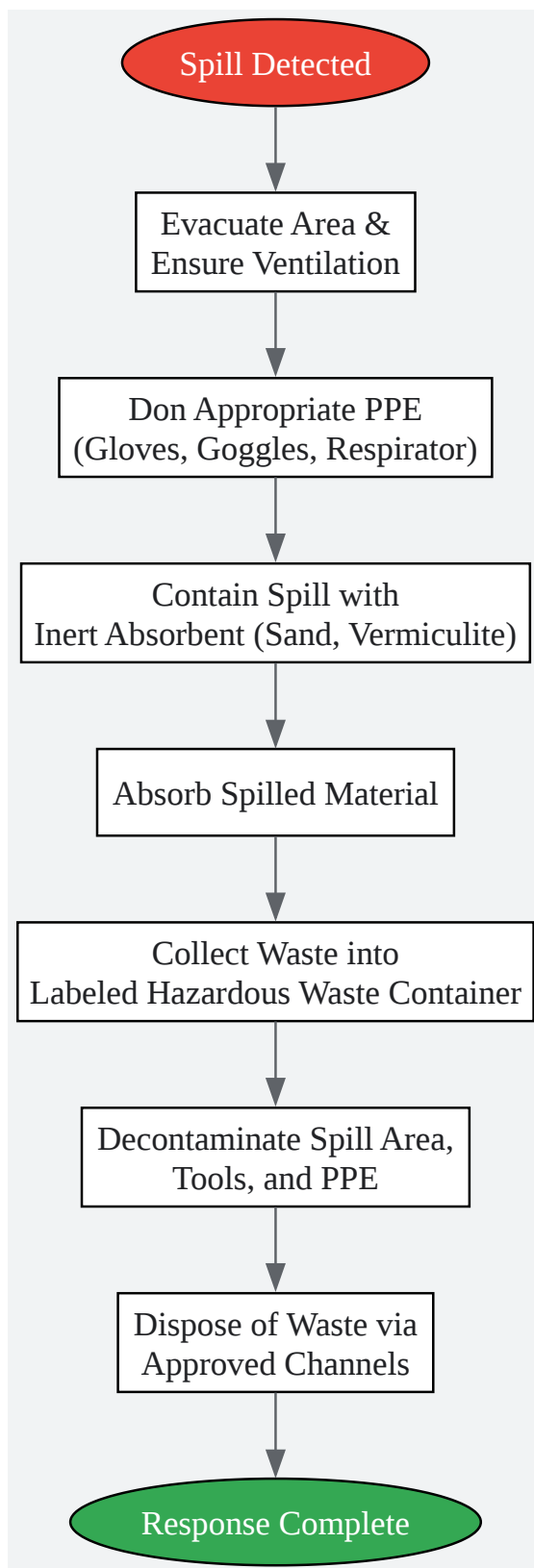
The substance is classified as an irritant.[2] This is a common characteristic of many fluorinated compounds, which can interact with biological tissues. The primary risks are associated with direct contact and inhalation.

Hazard Class	GHS Classification	Hazard Statement	Signal Word	Pictogram
Skin Corrosion/Irritation	Skin Irrit. 2	H315: Causes skin irritation	Warning	Irritant
Serious Eye Damage/Irritation	Eye Irrit. 2	H319: Causes serious eye irritation	Warning	Irritant
Specific Target Organ Toxicity	STOT SE 3	H335: May cause respiratory irritation	Warning	Irritant

Source: PubChem[1]

The interconnected nature of these hazards stems from the compound's irritant properties. Direct contact with the skin or eyes can provoke a localized inflammatory response, while inhalation can irritate the sensitive mucosal linings of the respiratory tract.





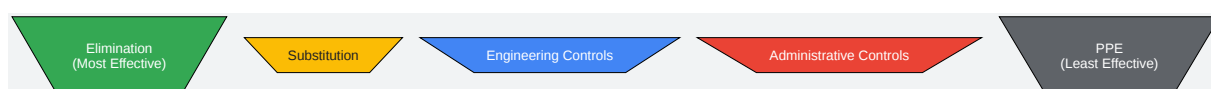
[Click to download full resolution via product page](#)

Caption: Step-by-step workflow for responding to an accidental release.

Section 6: Safe Handling, Storage, and Exposure Control

Preventing exposure is the most effective safety strategy. This is achieved through a combination of engineering controls, administrative procedures, and personal protective equipment (PPE)—a concept known as the "Hierarchy of Controls."

Hierarchy of Controls



[Click to download full resolution via product page](#)

Caption: The hierarchy of controls for mitigating chemical exposure risks.

- Engineering Controls: Always handle **1H,8H-Perfluorooctane** inside a certified chemical fume hood to ensure adequate ventilation and prevent inhalation of vapors. [3]Emergency eye wash stations and safety showers must be readily accessible in the immediate work area. [4]* Administrative Controls: Do not work alone when handling this chemical. Develop and strictly follow Standard Operating Procedures (SOPs). [5]Do not eat, drink, or smoke in laboratory areas. [6][7]Wash hands thoroughly after handling. [8]* Personal Protective Equipment (PPE): The last line of defense. The following PPE is mandatory when handling **1H,8H-Perfluorooctane**:

Protection Type	Specification	Rationale
Eye/Face	ANSI Z87.1-compliant safety glasses with side shields or chemical splash goggles. [9]	Protects against accidental splashes causing serious eye irritation.
Skin	Chemically impermeable gloves (e.g., nitrile, neoprene). [3]A lab coat should be worn.	Prevents direct skin contact and subsequent irritation.
Respiratory	Not typically required if handled in a fume hood. If ventilation is inadequate, a NIOSH-approved respirator with organic vapor cartridges should be used.	Prevents inhalation of vapors that cause respiratory tract irritation.

Storage Requirements

- Store in a tightly closed container in a dry, cool, and well-ventilated area. [4][6][10]* Keep away from incompatible materials, such as strong oxidizing agents.
- Store locked up or in a otherwise secure area. [11][12]

Section 7: Physical and Chemical Properties

Understanding the physical properties of a substance is crucial for predicting its behavior during handling, storage, and in the event of a spill.

Property	Value
Appearance	Colourless liquid
Boiling Point	134-138 °C
Density	1.7753 g/cm ³ (at 15.00 °C)

Source: ChemicalBook[2]

Section 8: Toxicological and Ecological Information

Detailed toxicological data for **1H,8H-Perfluorooctane** specifically is not widely available. However, the GHS classification indicates it is an irritant to the skin, eyes, and respiratory system. [1] From a broader perspective, many per- and polyfluoroalkyl substances (PFAS) are known for their environmental persistence. [13] While the specific bioaccumulation and long-term ecological impact of **1H,8H-Perfluorooctane** are not well-documented, it is imperative to prevent its release into the environment. All waste must be treated as hazardous and disposed of according to strict environmental regulations to prevent contamination of drains, soil, or waterways. [8] Animal studies on related compounds like PFOS and PFOA have shown various toxic effects, including on the liver and gastrointestinal tract, though these are different molecules and direct extrapolation of toxicity is not scientifically valid. [14]

References

- Sodium 1H,1H,2H,2H-perfluorooctane sulfonate (6:2FTS) Safety Data Sheet. Scantec Nordic. [\[Link\]](#)
- HF Safety Information. Calgonate®. [\[Link\]](#)
- **1H,8H-Perfluorooctane**. PubChem, National Center for Biotechnology Information. [\[Link\]](#)
- Perfluorooctanoic acid. PubChem, National Center for Biotechnology Information. [\[Link\]](#)
- 1H,1H,7H-Dodecafluoro-1-heptanol Safety Data Sheet. Fisher Scientific. [\[Link\]](#)
- PFOS and PFOA Toxicological Overview. Public Health England. [\[Link\]](#)
- 1H,1H,8H,8H-Perfluorooctane-1,8-diol. PubChem, National Center for Biotechnology Information. [\[Link\]](#)
- Guide for Investigating Historical and Current Uses of Per- and Polyfluoroalkyl Substances at Department of Energy Sites. U.S. Department of Energy. [\[Link\]](#)
- Chemical Properties of 1H-Perfluorooctane (CAS 335-65-9). Cheméo. [\[Link\]](#)
- 1H,1H,8H-Perfluoro-1-octanol. PubChem, National Center for Biotechnology Information. [\[Link\]](#)

- The Phase-out of Perfluorooctane Sulfonate (PFOS) and the Global Future of Aqueous Film Forming Foam (AFFF). Science and Education Publishing. [[Link](#)]
- Toxicological Summary for: Perfluorooctanoic Acid. Minnesota Department of Health. [[Link](#)]
- Perfluoroalkyl acids including perfluorooctane sulfonate and perfluorohexane sulfonate in firefighters. PubMed, National Library of Medicine. [[Link](#)]
- 1H,1H,7H-Dodecafluoroheptanol, 97% Material Safety Data Sheet. Cole-Parmer. [[Link](#)]
- Dodecafluoroheptanol. PubChem, National Center for Biotechnology Information. [[Link](#)]
- Perfluorooctane. Wikipedia. [[Link](#)]
- Chemical Safety. Tulane University Office of Environmental Health and Safety. [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 1H,8H-Perfluorooctane | C₈H₂F₁₆ | CID 2776271 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 1H,8H-PERFLUOROOCTANE CAS#: 307-99-3 [m.chemicalbook.com]
- 3. chemicalbook.com [chemicalbook.com]
- 4. synquestlabs.com [synquestlabs.com]
- 5. Chemical Safety | Office of Environmental Health and Safety (OEHS) [oehs.tulane.edu]
- 6. fishersci.nl [fishersci.nl]
- 7. sigmaaldrich.com [sigmaaldrich.com]
- 8. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 9. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 10. assets.thermofisher.com [assets.thermofisher.com]
- 11. isotope.com [isotope.com]

- [12. synquestlabs.com \[synquestlabs.com\]](https://synquestlabs.com)
- [13. Perfluorooctanoic acid | C₈HF₁₅O₂ | CID 9554 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- [14. assets.publishing.service.gov.uk \[assets.publishing.service.gov.uk\]](https://assets.publishing.service.gov.uk)
- To cite this document: BenchChem. [Introduction: Understanding the Profile of 1H,8H-Perfluorooctane]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1586759/docs#introduction-understanding-the-profile-of-1h-8h-perfluorooctane\]](https://www.benchchem.com/product/b1586759/docs#introduction-understanding-the-profile-of-1h-8h-perfluorooctane)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

